

Reference Standards for 1-(5-Bromo-2-chlorophenyl)ethanone Identification

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Compound of Interest

Compound Name: 1-(5-Bromo-2-chlorophenyl)ethanone

CAS No.: 105884-19-3

Cat. No.: B008608

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Content Type: Publish Comparison Guide Audience: Researchers, Process Chemists, and Drug Development Professionals Focus: Critical assessment of reference material grades and analytical discrimination of regioisomers in SGLT2 inhibitor synthesis.

Executive Summary: The Precision Imperative

1-(5-Bromo-2-chlorophenyl)ethanone (CAS: 105884-19-3) is a pivotal intermediate in the synthesis of SGLT2 inhibitors, specifically the diarylmethane scaffolds found in drugs like Empagliflozin and Dapagliflozin.^{[1][2]}

In the high-stakes environment of pharmaceutical development, the primary challenge with this compound is not merely purity, but regioisomeric identity.^[2] The commercially available isomer, 1-(2-Bromo-5-chlorophenyl)ethanone (CAS: 935-99-9), possesses identical molecular weight and similar polarity, making it a "silent impostor" in supply chains.^{[1][2]}

This guide compares the performance of different reference standard grades and outlines a self-validating analytical workflow to ensure structural integrity.

Comparative Analysis: Reference Standard Grades

Selecting the appropriate reference standard is a function of the experimental phase. Using a Research Grade chemical for GMP release testing is a compliance violation, while using a Primary Standard for early-route scouting is resource-inefficient.^{[1][2]}

Table 1: Performance Matrix of Reference Material Grades

Feature	Primary Reference Standard	Secondary/Working Standard	Research Grade (Commercial)
Intended Use	GMP Release, Method Validation, Arbitration	Routine QC, In-process monitoring	Route Scouting, Synthesis starting material
Traceability	Absolute (NMR/Mass Balance to SI units)	Traceable to Primary Standard	Vendor CoA (Often minimal)
Assay Method	qNMR + Mass Balance (100% - Impurities)	Chromatographic purity (HPLC) vs. Primary	HPLC Area % (often overestimates)
Isomer Specificity	Guaranteed & spectral-confirmed	Verified against Primary	High Risk (Isomer co-elution common)
Water/Solvent	Quantified (KF/TGA/GC-HS)	Quantified	Often ignored ("Loss on Drying")
Cost/Availability	High / Low Stock	Moderate / High Stock	Low / Bulk

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*Critical Insight: For **1-(5-Bromo-2-chlorophenyl)ethanone**, Research Grade materials frequently contain 0.5%–2.0% of the 2-Bromo-5-chloro isomer.^{[1][2]} Only Primary or Qualified Secondary standards explicitly test for this regioisomer.^[2]*

The "Silent Impostor" Challenge: Isomer Differentiation

The core directive for identifying this compound is distinguishing it from its structural analogs.^[2] Standard LC-MS methods often fail here because both isomers produce identical parent ions (m/z ~232/234 doublet).^{[1][2]}

Structural Comparison

- Target: **1-(5-Bromo-2-chlorophenyl)ethanone** (Acetyl group at 1, Cl at 2, Br at 5)^{[1][2]}
- Isomer: **1-(2-Bromo-5-chlorophenyl)ethanone** (Acetyl group at 1, Br at 2, Cl at 5)^{[1][2]}

Recommended Analytical Workflow

To validate the identity of your standard, you must employ an orthogonal approach.

Step 1: ¹H-NMR (The Gold Standard)

NMR provides the only definitive structural proof without X-ray crystallography.^{[1][2]} The coupling constants (

Hz values) of the aromatic protons are the "fingerprint."^{[1][2]}

Experimental Protocol (Simulated for Validation):

- Solvent: DMSO-d₆ or CDCl₃.^{[1][2]}
- Concentration: 10 mg/mL.
- Key Region: Aromatic (7.0 – 8.0 ppm).^[2]

Proton Position	Target (5-Br-2-Cl) Pattern	Isomer (2-Br-5-Cl) Pattern	Discriminator
H-3 (Ortho to C-2)	Doublet (Hz)	Doublet (Hz)	Indistinguishable by multiplicity alone.[1][2]
H-4 (Meta)	Doublet of Doublets (dd)	Doublet of Doublets (dd)	Chemical shift environment differs.[2]
H-6 (Ortho to C-1)	Doublet (Hz)	Doublet (Hz)	NOE Effect: Irradiating the Acetyl-CH ₃ group will show strong NOE enhancement at H-6. [1][2] In the target, H-6 is meta to Br.[2] In the isomer, H-6 is meta to Cl.[2]

Note: While coupling patterns are similar, the chemical shift of H-6 in the target is influenced by the ortho-Chloro group, whereas in the isomer, it is influenced by the ortho-Bromo group.[1] Bromine is less electronegative but more polarizable, causing subtle shift differences.[1]

Step 2: HPLC-UV Method for Purity & Isomer Resolution

Standard C18 methods may co-elute isomers.[1][2] A Phenyl-Hexyl or Pentafluorophenyl (PFP) column is recommended for superior

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selectivity.[1][2]

Protocol:

- Column: Fluorophenyl (PFP) or Phenyl-Hexyl,
mm, 3
m.[2]

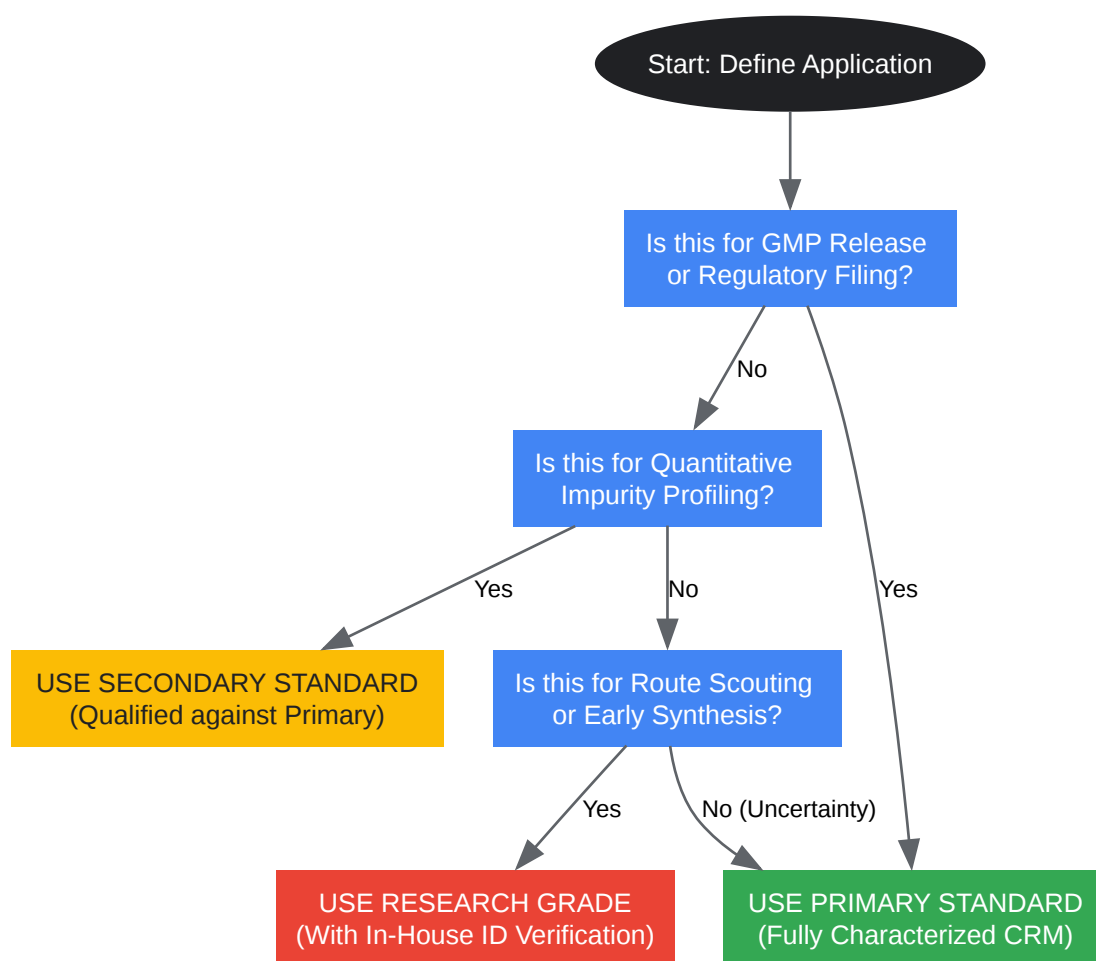
- Mobile Phase A: 0.1% Formic Acid in Water.[\[2\]](#)
- Mobile Phase B: Acetonitrile.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Gradient: 40% B to 80% B over 15 mins.
- Detection: 254 nm.[\[2\]](#)
- Performance Requirement: Resolution (R_s) > 1.5 between regioisomers.

Visualizing the Qualification Logic

The following diagrams illustrate the decision process and technical workflow for qualifying this reference standard.

Diagram 1: Reference Standard Selection Logic

This decision tree guides researchers on which grade of material to use based on their development stage.[\[2\]](#)

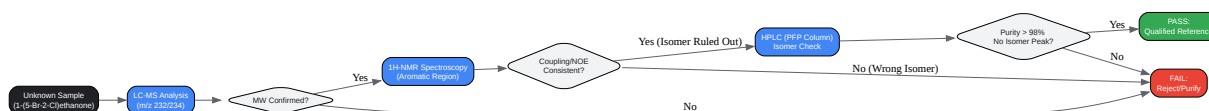


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Caption: Decision matrix for selecting the appropriate reference standard grade based on regulatory and technical requirements.

Diagram 2: Analytical Identification Workflow

This workflow ensures the material is not the common regioisomer.[2]



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Caption: Step-by-step orthogonal testing protocol to validate structural identity and purity.

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